

An Overview of the Synthesis and Properties of Calcium Mesoxalate Trihydrate

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Compound of Interest

Compound Name: Calcium mesoxalate trihydrate

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Calcium mesoxalate trihydrate, also known by synonyms such as calcium ketomalonate trihydrate and mesoxalic acid calcium salt trihydrate, is a calcium salt of mesoxalic acid.[1][2] Its chemical formula is $C_3H_2CaO_6 \cdot 3H_2O$ and it is identified by the CAS Number 21085-60-9.[1][2] This compound is of interest for its potential biological activities, including the promotion of B cell proliferation and anti-diabetic effects.[3]

Physicochemical Properties

Calcium mesoxalate trihydrate is a white crystalline solid.[4] It exhibits low solubility in water and is sparingly soluble in glacial acetic acid.[3][5] The compound is reported to decompose between 210-220°C.[5]

Table 1: Physicochemical Properties of **Calcium Mesoxalate Trihydrate**

Property	Value	References
Appearance	White crystalline powder	[4][5]
Molecular Formula	C ₃ H ₂ CaO ₆ ·3H ₂ O	[2]
Molecular Weight	228.17 g/mol	[4]
CAS Number	21085-60-9	[1][5]
Decomposition Point	210-220°C	[5]
Solubility	Low in water; sparingly soluble in glacial acetic acid	[4][5]

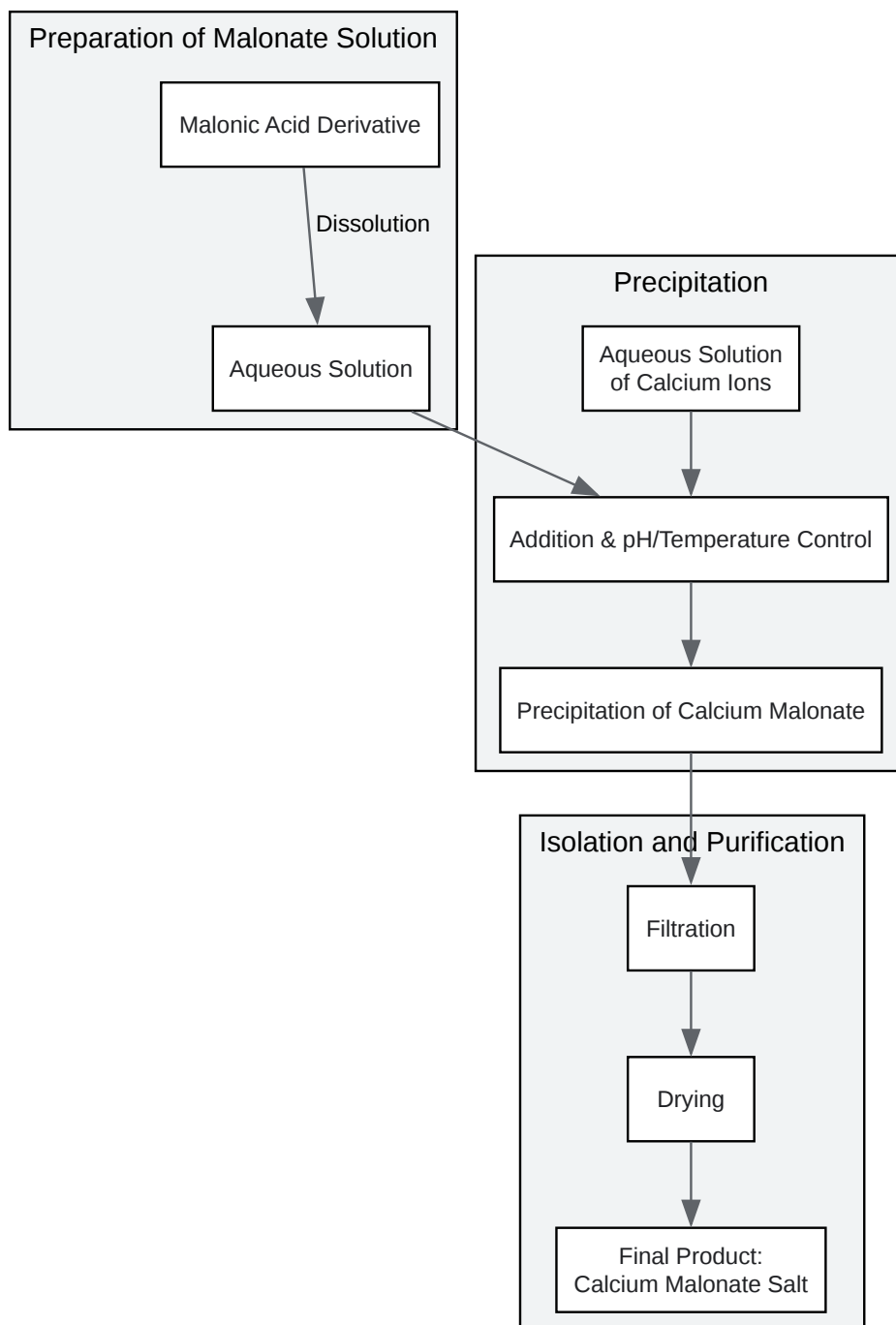
Synthesis of Calcium Mesoxalate Trihydrate

Detailed contemporary experimental protocols for the synthesis of **calcium mesoxalate trihydrate** are not readily available in recent literature. However, historical references outline its preparation.[5] Additionally, patents describe general methods for the production of related compounds which can inform a potential synthesis pathway.

One general approach involves the oxidation of a malonic acid compound to form the corresponding ketomalonic acid, which can then be precipitated as the calcium salt hydrate in the presence of water.[6][7] Another described method for analogous compounds involves the reaction of an aqueous solution of the malonate with a solution containing calcium ions, with controlled pH and temperature, to precipitate the calcium salt.[8]

The following diagram illustrates a generalized workflow for the synthesis of a malonate calcium salt, which could be adapted for **calcium mesoxalate trihydrate**.

General Synthesis Workflow for Malonate Calcium Salt



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Caption: Generalized workflow for the synthesis of a malonate calcium salt.

Characterization

Comprehensive characterization data for **calcium mesoxalate trihydrate**, such as X-ray diffraction patterns, infrared and Raman spectra, or thermal analysis curves, are not available in the reviewed literature. Such analyses would be crucial for confirming the identity, purity, and crystalline structure of the synthesized compound.

Potential Applications

Calcium mesoxalate and its derivatives have been noted for their potential in the pharmaceutical field, particularly for their anti-diabetic properties.[3][5] It is also suggested that derivatives may inhibit the translocation of HIC-1 reverse transcriptase.[3] Its chelating properties, allowing it to bind to metal ions, suggest its utility in various industrial and laboratory processes.[1]

Please note: This document is intended as a high-level overview based on available information. Researchers should consult the primary literature for more detailed and specific information. The synthesis of this compound should be undertaken with appropriate safety precautions and analytical characterization to verify the product.

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